

Banksialactone A: A Fungal-Derived Isochromanone

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Compound of Interest

Compound Name: *Banksialactone A*

Cat. No.: *B10820750*

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An In-depth Technical Guide for Researchers and Drug Development Professionals

Executive Summary

Banksialactone A is an isochromanone natural product that has been identified as the major metabolite of the Australian fungus, *Aspergillus banksianus*.^{[1][2]} This technical guide provides a comprehensive overview of the natural source of **Banksialactone A**, detailing the producing organism, its cultivation, and the methodologies for extraction, purification, and characterization of the compound. This document is intended to serve as a core resource for researchers, scientists, and drug development professionals interested in the potential applications of this fungal metabolite. All quantitative data is presented in structured tables, and detailed experimental protocols are provided. A logical workflow for the isolation and purification of **Banksialactone A** is also visualized.

Natural Source and Producing Organism

Contrary to what its name might suggest, **Banksialactone A** is not derived from a plant of the *Banksia* genus. The natural source of this compound is the filamentous fungus *Aspergillus banksianus*.^{[1][2]}

The Fungus: *Aspergillus banksianus*

Aspergillus banksianus is a species of fungus belonging to the genus *Aspergillus*. This genus is known for its wide distribution in various environments and its ability to produce a diverse array

of secondary metabolites.[1][2] The specific strain from which **Banksialactone A** was first isolated is not detailed in the primary literature. Species of *Aspergillus* are commonly found in soil and on decaying organic matter.

Fermentation and Production

The production of **Banksialactone A** is achieved through the fermentation of *Aspergillus banksianus*. The following section details the experimental protocol for the cultivation of the fungus to yield the target metabolite.

Fungal Culture and Fermentation Protocol

The methodology for the cultivation of *Aspergillus banksianus* for the production of **Banksialactone A** involves solid-state fermentation.

Experimental Protocol: Fungal Fermentation

- **Inoculum Preparation:** *Aspergillus banksianus* is grown on a suitable agar medium, such as Potato Dextrose Agar (PDA), to produce a mature culture with abundant spores.
- **Solid-State Fermentation:** A solid substrate, such as rice, is prepared by autoclaving to ensure sterility.
- **Inoculation:** The sterile solid substrate is inoculated with a spore suspension or mycelial plugs of *Aspergillus banksianus*.
- **Incubation:** The inoculated substrate is incubated under controlled temperature and humidity for a period sufficient to allow for fungal growth and metabolite production. The primary literature specifies an incubation period of 14 days at 25 °C.
- **Harvesting:** After the incubation period, the fungal biomass and the solid substrate are harvested for extraction.

Extraction and Purification of Banksialactone A

The isolation of **Banksialactone A** from the fungal culture is a multi-step process involving solvent extraction and chromatographic separation.

Extraction and Purification Protocol

The following is a detailed protocol for the extraction and purification of **Banksialactone A** from the solid-state fermentation culture of *Aspergillus banksianus*.

Experimental Protocol: Extraction and Purification

- **Extraction:** The harvested fungal culture is extracted exhaustively with an organic solvent. The primary study utilized a mixture of ethyl acetate and methanol. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Solvent Partitioning:** The crude extract is subjected to solvent-solvent partitioning to separate compounds based on their polarity. A common partitioning scheme involves hexane, ethyl acetate, and water.
- **Column Chromatography:** The ethyl acetate fraction, which contains **Banksialactone A**, is then subjected to column chromatography over silica gel. A gradient elution system, for example, with increasing concentrations of ethyl acetate in hexane, is used to separate the components of the extract.
- **High-Performance Liquid Chromatography (HPLC):** Fractions containing **Banksialactone A** are further purified by semi-preparative HPLC. A reversed-phase C18 column is typically used with a mobile phase such as a gradient of acetonitrile in water.
- **Crystallization:** The purified **Banksialactone A** is obtained as a solid and can be further purified by crystallization.

Quantitative Data

The following table summarizes the yield of **Banksialactone A** and other related compounds isolated from *Aspergillus banksianus* as reported in the primary literature.

Compound	Yield (mg) from 200g rice culture
Banksialactone A	150.0
Banksialactone B	5.2
Banksialactone C	3.1
Banksialactone D	2.5
Banksiamarin A	4.0
Banksiamarin B	2.1

Data extracted from Chaudhary et al., J. Nat. Prod. 2018, 81, 7, 1517–1526.

Structure Elucidation and Characterization

The structure of **Banksialactone A** was determined using a combination of spectroscopic techniques.

Spectroscopic Data

The following table summarizes the key spectroscopic data used for the characterization of **Banksialactone A**.

Technique	Key Data
¹ H NMR (CDCl ₃ , 400 MHz)	δ 6.29 (1H, s), 4.68 (1H, q, J = 6.8 Hz), 2.65 (3H, s), 2.29 (3H, s), 1.55 (3H, d, J = 6.8 Hz)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ 169.4, 161.9, 142.9, 118.9, 116.1, 101.9, 77.2, 22.1, 20.9, 19.9
High-Resolution Mass Spectrometry (HRMS)	m/z [M+H] ⁺ calcd for C ₁₂ H ₁₂ O ₄ : 221.0757, found 221.0759

Data extracted from the Supporting Information of Chaudhary et al., J. Nat. Prod. 2018, 81, 7, 1517–1526.

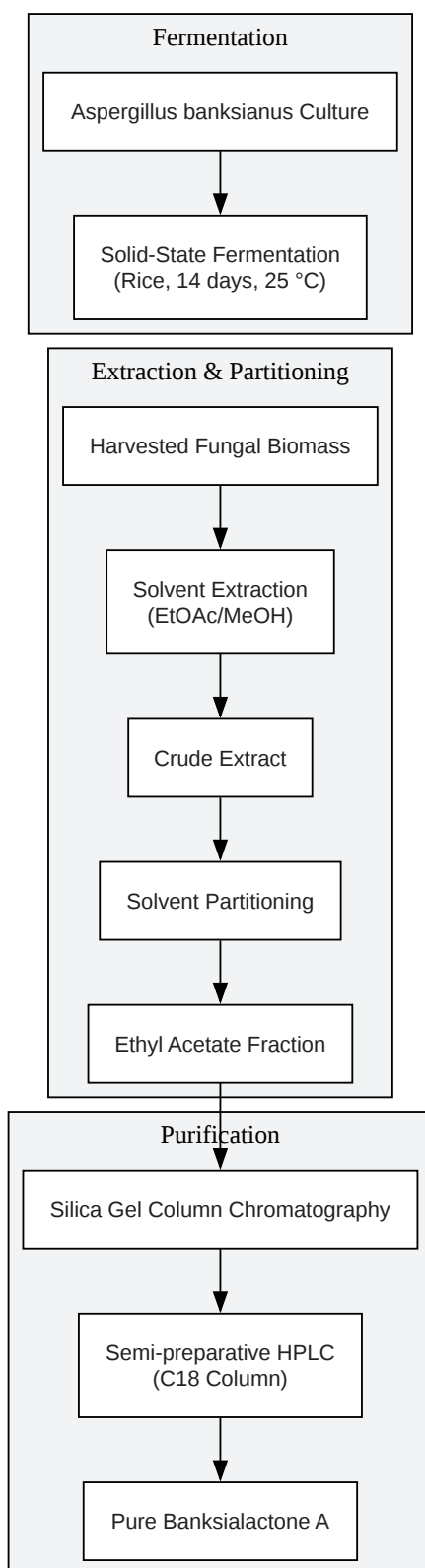
Signaling Pathways and Biological Activity

To date, there is no published research detailing the specific signaling pathways modulated by **Banksialactone A**. As a recently discovered natural product, its biological activities and mechanism of action are still under investigation. Preliminary studies on related compounds isolated from *Aspergillus banksianus* have shown weak cytotoxic and antibiotic activities.^{[1][2]}

Visualizations

Experimental Workflow for Isolation and Purification

The following diagram illustrates the logical workflow for the isolation and purification of **Banksialactone A** from *Aspergillus banksianus*.



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Caption: Workflow for **Banksialactone A** Isolation.

Conclusion

Banksialactone A is a fungal metabolite with its natural source being the Australian fungus *Aspergillus banksianus*. Its production can be achieved through standard solid-state fermentation techniques, and it can be isolated and purified using a combination of solvent extraction and chromatographic methods. While its biological activity and mechanism of action are yet to be fully elucidated, this guide provides the foundational knowledge for researchers to further investigate the potential of this natural product.

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References

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